

# 4,4'-Methylenedianiline (MDA): A Technical Guide to Exposure Limits and Safety Protocols

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## Compound of Interest

Compound Name: 4,4'-Methylenedianiline

Cat. No.: B154101

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## Introduction

**4,4'-Methylenedianiline** (MDA), a synthetic organic compound, is a crucial intermediate in various industrial processes, notably in the production of polyurethane foams, epoxy resins, and elastomeric fibers like Spandex.<sup>[1][2]</sup> Despite its utility, MDA presents significant health hazards, including hepatotoxicity and potential carcinogenicity, necessitating stringent control over occupational and research-related exposures.<sup>[3][4][5]</sup> This guide provides a comprehensive overview of the toxicological profile of MDA, established exposure limits, and detailed safety protocols to ensure its safe handling in a laboratory and drug development setting. The information herein is synthesized from authoritative sources to provide a reliable framework for risk assessment and management.

## Section 1: Chemical and Physical Properties

Understanding the fundamental properties of a substance is the first step in safe handling. MDA is a pale-brown, crystalline solid with a faint, amine-like odor.<sup>[6][7]</sup> It is slightly soluble in water but readily soluble in organic solvents such as alcohol and benzene.<sup>[8]</sup>

Property	Value
Chemical Formula	<chem>C13H14N2</chem>
Molecular Weight	198.27 g/mol
CAS Number	101-77-9
Appearance	Pale-brown crystalline solid
Odor	Faint amine-like
Melting Point	92°C (198°F)
Boiling Point	399°C (750°F)
Flash Point	228°C (442°F)
Vapor Pressure	0.0000002 mmHg at 25°C (77°F)

Data sourced from various safety data sheets and chemical databases.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Section 2: Toxicological Profile and Health Hazards

Exposure to MDA can occur through inhalation, skin absorption, and ingestion.[\[8\]](#) The primary target organs are the liver and eyes.[\[2\]](#)[\[12\]](#)[\[13\]](#)

### Acute Effects

Short-term overexposure to MDA can lead to a range of symptoms, including fever, chills, loss of appetite, vomiting, and jaundice.[\[8\]](#)[\[14\]](#) Direct contact can cause irritation to the skin, eyes, and mucous membranes.[\[5\]](#) In some cases, MDA has been reported to cause permanent eye damage.[\[5\]](#)

### Chronic Effects and Carcinogenicity

Prolonged or repeated exposure to MDA, even at low concentrations, is associated with significant health risks. Chronic exposure may lead to liver damage, and in some individuals, it can cause skin sensitization, an allergic reaction that manifests upon subsequent exposures.[\[5\]](#)[\[12\]](#)

The carcinogenic potential of MDA is a primary concern. The International Agency for Research on Cancer (IARC) has classified MDA as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans".<sup>[1][15][16]</sup> This classification is based on sufficient evidence of carcinogenicity in experimental animals, where studies have shown an increased incidence of liver and thyroid tumors.<sup>[1][15]</sup> The National Institute for Occupational Safety and Health (NIOSH) also considers MDA a potential occupational carcinogen.<sup>[4][17]</sup>

## Section 3: Occupational Exposure Limits

Various regulatory and advisory bodies have established occupational exposure limits (OELs) for MDA to protect workers. These limits are crucial for guiding exposure control strategies.

Regulatory Body	Exposure Limit	Notes
OSHA (Occupational Safety and Health Administration)	PEL: 0.01 ppm (10 ppb) TWA	STEL: 0.1 ppm (100 ppb) <sup>[8]</sup> <sup>[17][18][19]</sup>
Action Level: 5 ppb TWA <sup>[14]</sup> <sup>[19]</sup>	Dermal contact is not permitted. <sup>[14]</sup>	
NIOSH (National Institute for Occupational Safety and Health)	Recommends limiting exposure to the lowest feasible concentration. <sup>[18]</sup>	Considers MDA a potential occupational carcinogen. <sup>[17]</sup> <sup>[20]</sup>
ACGIH (American Conference of Governmental Industrial Hygienists)	TLV: 0.1 ppm TWA	Skin notation indicates the potential for significant contribution to overall exposure through skin absorption. <sup>[17][18]</sup>

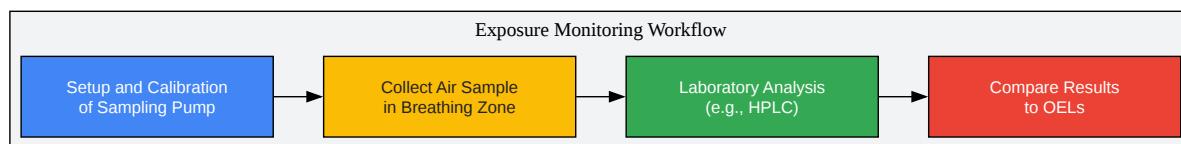
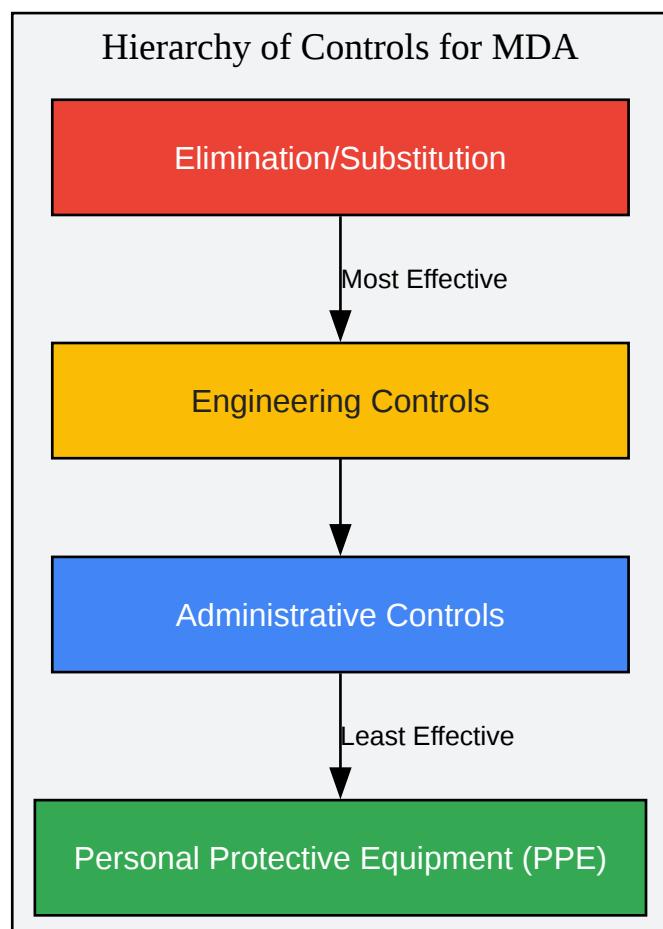
TWA: Time-Weighted Average over an 8-hour workday. STEL: Short-Term Exposure Limit, a 15-minute TWA that should not be exceeded at any time during a workday. PEL: Permissible Exposure Limit, a legal limit in the United States. TLV: Threshold Limit Value, a guideline from ACGIH.

## Section 4: Safety and Handling Protocols

A multi-faceted approach is essential for the safe handling of MDA, incorporating engineering controls, personal protective equipment, and strict work practices.

## Hierarchy of Controls

The most effective way to reduce exposure is through a hierarchical approach to hazard control.



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